

Application Notes and Protocols: Synthesis of 4-(4-Methoxyphenyl)pyrimidine-2-thiol

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Compound of Interest

Compound Name: 4-(4-Methoxyphenyl)pyrimidine-2-thiol

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This document provides a detailed protocol for the synthesis of **4-(4-methoxyphenyl)pyrimidine-2-thiol**, a heterocyclic compound with significant potential in medicinal chemistry and pharmaceutical development. This pyrimidine derivative serves as a crucial intermediate in the creation of various bioactive molecules, including potential anti-cancer and anti-inflammatory agents.^[1] The synthesis is achieved through a well-established cyclocondensation reaction between a chalcone precursor and thiourea.

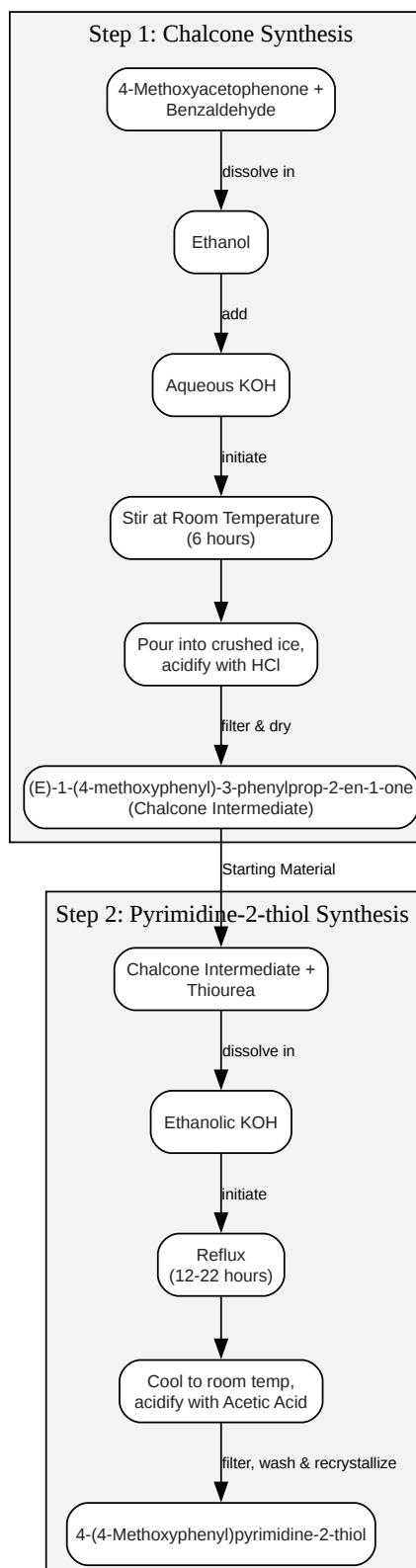
Introduction

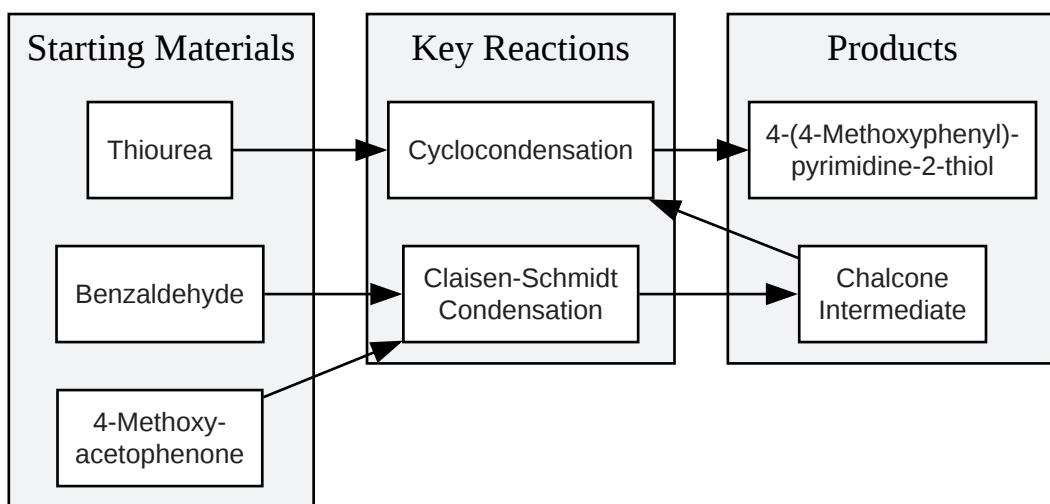
Pyrimidine-2-thiols are an important class of pyrimidine derivatives recognized for their diverse biological activities.^{[2][3][4]} The general synthetic strategy involves the reaction of α,β -unsaturated ketones (chalcones) with thiourea in the presence of a base.^{[2][4][5]} This approach provides a reliable and efficient route to a wide range of substituted pyrimidine-2-thiols. The title compound, **4-(4-methoxyphenyl)pyrimidine-2-thiol**, is of particular interest due to the presence of the methoxyphenyl group, a common feature in many pharmacologically active compounds.

Synthesis Pathway

The synthesis of **4-(4-methoxyphenyl)pyrimidine-2-thiol** is a two-step process. The first step is the Claisen-Schmidt condensation of 4-methoxyacetophenone and benzaldehyde to form the corresponding chalcone, (E)-1-(4-methoxyphenyl)-3-phenylprop-2-en-1-one. The second step is the cyclocondensation of this chalcone with thiourea in a basic medium to yield the target pyrimidine-2-thiol.

Experimental Workflow





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